

2-Chloro-6-(dimethylamino)nicotinaldehyde structural formula

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Compound of Interest

Compound Name: 2-Chloro-6-(dimethylamino)nicotinaldehyde

CAS No.: 1186405-06-0

Cat. No.: B1463099

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An In-Depth Technical Guide to **2-Chloro-6-(dimethylamino)nicotinaldehyde**: Structure, Synthesis, and Application Potential

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-6-(dimethylamino)nicotinaldehyde**, a substituted pyridine derivative of significant interest to researchers in medicinal chemistry and drug discovery. The document elucidates the molecule's structural formula, physicochemical properties, and predicted spectroscopic profile. A detailed, mechanistically-grounded synthetic protocol is proposed, alongside an exploration of the compound's chemical reactivity and its potential as a versatile scaffold for the synthesis of compound libraries. This guide serves as a critical resource for scientists leveraging advanced heterocyclic intermediates for the development of novel therapeutic agents, emphasizing safety and handling protocols based on authoritative data.

Part 1: Molecular Identity and Structural Elucidation

2-Chloro-6-(dimethylamino)nicotinaldehyde is a trifunctional heterocyclic compound, incorporating a pyridine core substituted with a chloro group, a dimethylamino group, and an aldehyde. This combination of features makes it a valuable and reactive building block in organic synthesis.

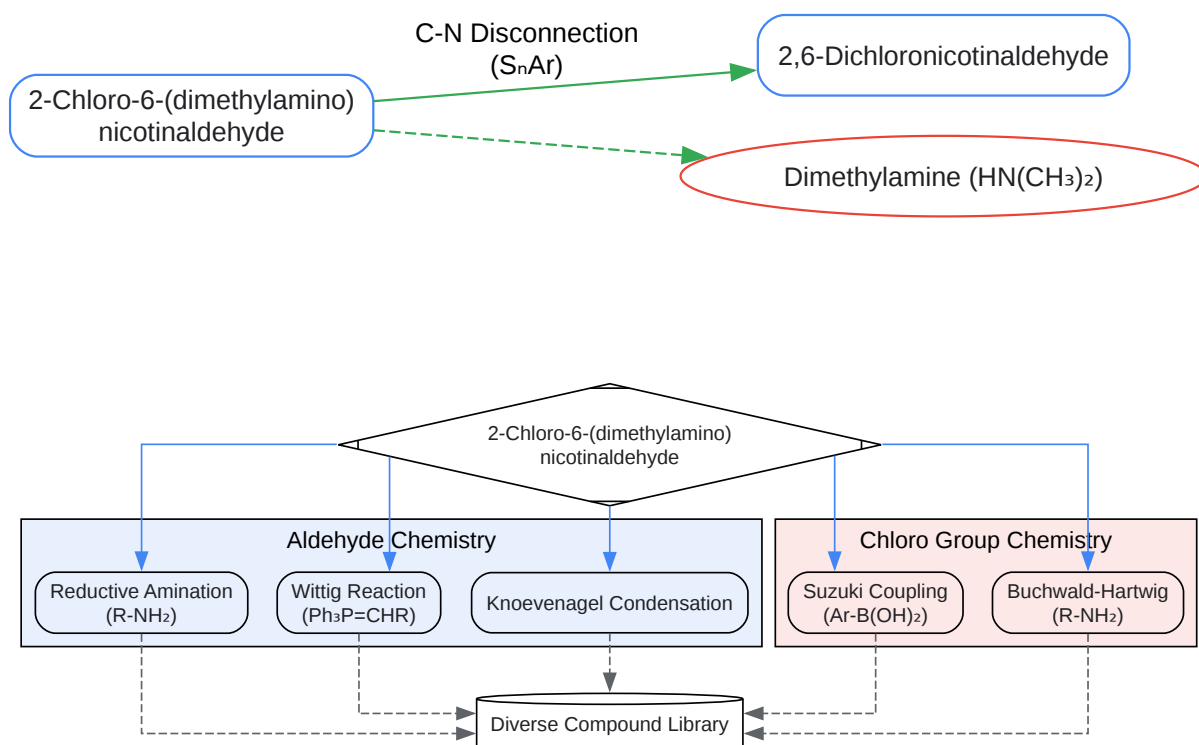
Nomenclature and Identification

The systematic naming and identification of this compound are crucial for unambiguous scientific communication.

- IUPAC Name: 6-chloro-2-(dimethylamino)pyridine-3-carbaldehyde.
- Common Name: **2-Chloro-6-(dimethylamino)nicotinaldehyde**.
- Synonyms: 6-Chloro-2-dimethylamino-pyridine-3-carbaldehyde, 6-chloro-2-dimethylamino-3-pyridinecarbaldehyde.[\[1\]](#)[\[2\]](#)
- CAS Number: 1233698-83-3.[\[1\]](#)[\[3\]](#)
- Molecular Formula: $C_8H_9ClN_2O$.[\[1\]](#)[\[2\]](#)
- Molecular Weight: 184.62 g/mol .[\[1\]](#)[\[3\]](#)

Core Structural Formula

The structural arrangement of the substituents on the pyridine ring dictates the molecule's electronic properties and reactivity. The electron-donating dimethylamino group at position 6 and the electron-withdrawing chloro and aldehyde groups at positions 2 and 3, respectively, create a unique electronic environment.



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Sources

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